

An In-depth Technical Guide to the Spectroscopic Data of 5-Bromodescyano Citalopram

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 5-Bromodescyano Citalopram

CAS No.: 64169-39-7

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For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides a detailed analysis of the expected spectroscopic data for **5-Bromodescyano Citalopram**, a significant impurity and analog of the widely recognized antidepressant, Citalopram. In the absence of direct experimental spectra in publicly available literature, this document leverages established spectroscopic principles and comparative data from the parent compound, Citalopram, to offer a robust predictive analysis. This approach is designed to empower researchers in the identification, characterization, and quality control of this compound.

Introduction to 5-Bromodescyano Citalopram

5-Bromodescyano Citalopram, with the chemical formula $C_{19}H_{21}BrFNO$ and a molecular weight of 378.28 g/mol, is a derivative of Citalopram. Its structure is characterized by the substitution of the nitrile (cyano) group at the 5-position of the isobenzofuran ring with a

bromine atom. Understanding the spectroscopic signature of this compound is crucial for professionals in drug development and quality assurance, as it allows for the accurate identification and quantification of this impurity in Citalopram samples.

Caption: Molecular Structure of **5-Bromodescyano Citalopram**

Predicted Spectroscopic Data

This section details the predicted Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for **5-Bromodescyano Citalopram**. These predictions are based on the known spectra of Citalopram and the predictable electronic and structural effects of the bromo and descyano substitutions.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the structure of organic molecules. The predicted ^1H and ^{13}C NMR chemical shifts for **5-Bromodescyano Citalopram** are presented below, with a rationale for the expected changes relative to Citalopram.

2.1.1. Predicted ^1H NMR Data

The substitution of the electron-withdrawing cyano group with a less electronegative bromine atom at the 5-position of the isobenzofuran ring is expected to cause a general upfield shift (to lower ppm values) for the aromatic protons on that ring. The protons on the fluorophenyl ring and the propylamino side chain should be less affected.

Proton Assignment	Predicted Chemical Shift (ppm)	Multiplicity	Rationale for Shift vs. Citalopram
Aromatic (isobenzofuran)	7.0 - 7.5	m	Upfield shift due to removal of the deshielding cyano group.
Aromatic (fluorophenyl)	7.0 - 7.6	m	Minimal change expected.
-OCH ₂ -	5.1 - 5.3	m	Minimal change expected.
-NCH ₂ -	2.3 - 2.5	t	Minimal change expected.
-N(CH ₃) ₂	2.1 - 2.3	s	Minimal change expected.
-CH ₂ - (propyl chain)	1.3 - 2.2	m	Minimal change expected.

2.1.2. Predicted ¹³C NMR Data

Similar to the proton NMR, the carbon signals of the isobenzofuran ring are expected to be most affected by the substitution. The carbon atom directly bonded to the bromine (C-5) will experience a significant downfield shift due to the halogen's electronegativity, while the other carbons on that ring may experience slight upfield shifts due to the removal of the cyano group.

Carbon Assignment	Predicted Chemical Shift (ppm)	Rationale for Shift vs. Citalopram
C-5 (C-Br)	115 - 125	Downfield shift due to bromine attachment.
Other Aromatic (isobenzofuran)	120 - 145	Shifts will be altered due to the substituent change.
Aromatic (fluorophenyl)	115 - 165	Minimal change expected.
Quaternary C (C-1)	90 - 95	Minimal change expected.
-OCH ₂ -	70 - 75	Minimal change expected.
-NCH ₂ -	55 - 60	Minimal change expected.
-N(CH ₃) ₂	40 - 45	Minimal change expected.
Propyl Chain Carbons	20 - 40	Minimal change expected.

Infrared (IR) Spectroscopy

The IR spectrum of **5-Bromodescyano Citalopram** is expected to show characteristic bands for its functional groups. The most notable difference from the spectrum of Citalopram will be the absence of the nitrile ($\text{-C}\equiv\text{N}$) stretch and the presence of a C-Br stretching vibration.

Functional Group	Predicted Wavenumber (cm ⁻¹)	Intensity
Aromatic C-H Stretch	3000 - 3100	Medium
Aliphatic C-H Stretch	2800 - 3000	Medium-Strong
C-O-C Stretch (ether)	1050 - 1150	Strong
C-F Stretch	1100 - 1250	Strong
C-N Stretch (amine)	1000 - 1250	Medium
Aromatic C=C Bending	1450 - 1600	Medium
C-Br Stretch	500 - 650	Medium-Strong

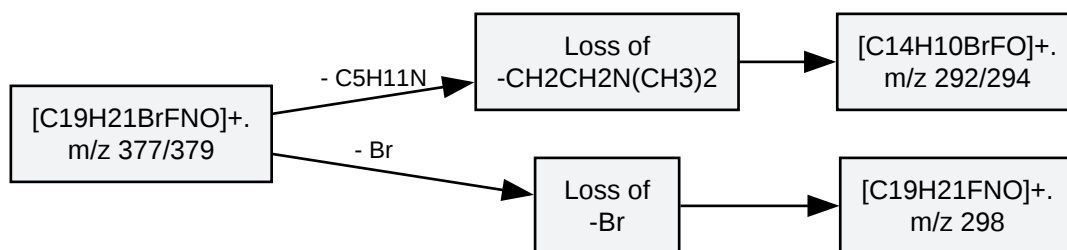
The presence of a band in the 500-650 cm^{-1} range would be a strong indicator of the bromine substitution on the aromatic ring.^[1]

Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio of a molecule and its fragments. For **5-Bromodescyano Citalopram**, the key feature in the mass spectrum will be the isotopic pattern of bromine. Bromine has two major isotopes, ^{79}Br and ^{81}Br , in nearly equal abundance.^{[2][3]} This results in two molecular ion peaks (M^+ and $M+2$) of similar intensity, separated by 2 m/z units.

Predicted Mass Spectrum Data:

- Molecular Ion (M^+): m/z 377 (corresponding to $\text{C}_{19}\text{H}_{21}^{79}\text{BrFNO}$)
- Isotopic Peak ($M+2$): m/z 379 (corresponding to $\text{C}_{19}\text{H}_{21}^{81}\text{BrFNO}$)
- Major Fragmentation Pathways:
 - Loss of the dimethylaminopropyl side chain is a likely fragmentation pathway, similar to Citalopram.
 - Cleavage of the ether bond in the isobenzofuran ring.
 - Loss of the bromine atom.



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Caption: Predicted Mass Spectrometry Fragmentation Pathway

Experimental Protocols

For researchers aiming to acquire experimental data for **5-Bromodescyano Citalopram**, the following are generalized, yet detailed, step-by-step methodologies for the key spectroscopic techniques.

NMR Spectroscopy Protocol

- Sample Preparation: Dissolve approximately 5-10 mg of **5-Bromodescyano Citalopram** in 0.5-0.7 mL of a deuterated solvent (e.g., CDCl₃, DMSO-d₆).
- Instrumentation: Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher) for optimal resolution.
- ¹H NMR Acquisition:
 - Acquire a standard one-dimensional ¹H NMR spectrum.
 - Typical parameters: 16-32 scans, relaxation delay of 1-2 seconds.
 - Reference the spectrum to the residual solvent peak.
- ¹³C NMR Acquisition:
 - Acquire a proton-decoupled ¹³C NMR spectrum.
 - Typical parameters: 1024-4096 scans, relaxation delay of 2-5 seconds.
 - Reference the spectrum to the solvent peak.
- Data Processing: Apply Fourier transformation, phase correction, and baseline correction to the acquired data.

IR Spectroscopy Protocol

- Sample Preparation:
 - KBr Pellet: Mix a small amount of the sample with dry potassium bromide (KBr) and press into a thin pellet.

- ATR: Place a small amount of the solid sample directly onto the diamond crystal of an Attenuated Total Reflectance (ATR) accessory.
- Instrumentation: Use a Fourier Transform Infrared (FTIR) spectrometer.
- Data Acquisition:
 - Collect a background spectrum of the empty sample compartment or the clean ATR crystal.
 - Collect the sample spectrum over a range of 4000-400 cm^{-1} .
 - Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.
- Data Processing: The background spectrum is automatically subtracted from the sample spectrum to yield the final absorbance or transmittance spectrum.

Mass Spectrometry Protocol

- Sample Preparation: Dissolve a small amount of the sample in a suitable solvent (e.g., methanol, acetonitrile) to a concentration of approximately 1 mg/mL. Further dilute as necessary for the specific instrument.
- Instrumentation: A variety of mass spectrometers can be used, such as a Gas Chromatography-Mass Spectrometer (GC-MS) or a Liquid Chromatography-Mass Spectrometer (LC-MS). Electrospray ionization (ESI) or Electron Impact (EI) can be used as the ionization source.
- Data Acquisition:
 - Introduce the sample into the mass spectrometer.
 - Acquire the mass spectrum over a suitable m/z range (e.g., 50-500).
 - For tandem MS (MS/MS), select the molecular ion as the precursor ion and acquire the product ion spectrum.

- Data Analysis: Analyze the resulting mass spectrum for the molecular ion peaks and characteristic fragment ions.

Conclusion

This technical guide provides a comprehensive predicted spectroscopic profile of **5-Bromodescyano Citalopram** based on sound scientific principles and comparative analysis with its parent compound, Citalopram. The detailed predicted data for NMR, IR, and MS, along with the provided experimental protocols, are intended to serve as a valuable resource for researchers and professionals in the pharmaceutical industry. The ability to accurately identify and characterize this and other related substances is paramount for ensuring the safety and efficacy of pharmaceutical products.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Spectroscopic Data of 5-Bromodescyano Citalopram]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b139003/docs#an-in-depth-technical-guide-to-the-spectroscopic-data-of-5-bromodescyano-citalopram\]](https://www.benchchem.com/product/b139003/docs#an-in-depth-technical-guide-to-the-spectroscopic-data-of-5-bromodescyano-citalopram)

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